

Navigating the Safe Disposal of 10-Undecenyl Acetate: A Comprehensive Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 10-Undecenyl acetate

Cat. No.: B091539

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For researchers, scientists, and drug development professionals, the meticulous management of chemical reagents is paramount to ensuring a safe and compliant laboratory environment. This guide provides essential, step-by-step procedures for the proper disposal of **10-undecenyl acetate**, promoting a culture of safety and operational excellence. Adherence to these protocols is critical for the protection of laboratory personnel and the environment.

Key Safety and Physical Properties of 10-Undecenyl Acetate

A thorough understanding of a substance's properties is fundamental to its safe handling and disposal. While **10-undecenyl acetate** is reported by many sources as not meeting GHS hazard criteria, it is prudent to handle it with care as some information suggests it can be a skin irritant.^{[1][2]} It is also classified as a combustible liquid. The following table summarizes key quantitative data for **10-undecenyl acetate**.

Property	Value
Molecular Formula	C13H24O2[1]
Molecular Weight	212.33 g/mol [1]
CAS Number	112-19-6[1]
Physical State	Colorless liquid[1][3]
Boiling Point	269.0 to 271.0 °C @ 760.00 mm Hg[1]
Flash Point	>110°C (>230°F)[3]
Solubility	Soluble in most organic solvents; 1 ml in 2 ml 80% alcohol[1][3]

Hazard Identification and Personal Protective Equipment (PPE)

Given its classification as a combustible liquid and potential for skin irritation, strict adherence to safety protocols and the use of appropriate Personal Protective Equipment (PPE) are mandatory when handling **10-undecenyl acetate**.

- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.
- Skin Protection: Wear suitable protective clothing and chemical-resistant gloves.[4]
- Respiratory Protection: In case of insufficient ventilation, use an appropriate respirator.

Step-by-Step Disposal Protocol for 10-Undecenyl Acetate

The proper disposal of **10-undecenyl acetate** is a critical procedure that must be followed to prevent harm to individuals and the environment. This protocol provides clear, actionable steps for laboratory personnel.

- Waste Identification and Segregation:

- Identify all waste containing **10-undecenyl acetate**, including the pure substance, contaminated labware (e.g., pipettes, flasks), and spill cleanup materials.
- This waste should be treated as chemical waste.^[5]^[6] Do not mix with non-hazardous waste.
- Containment:
 - Collect all **10-undecenyl acetate** waste in a designated, properly labeled, and sealed container. The container must be compatible with the chemical. Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.^[5]
 - The container must be clearly marked with the words "Hazardous Waste" and the full chemical name "**10-Undecenyl Acetate**".^[5] Abbreviations or chemical formulas are not sufficient.^[5]
- Labeling:
 - Ensure the hazardous waste tag is completed with the following information:
 - Full common chemical name and quantity of the waste. For mixtures, each chemical must be listed.^[5]
 - Date of waste generation.^[5]
 - Place of origin (department, room number).^[5]
 - Principal Investigator's name and telephone number.^[5]
- Storage:
 - Store the waste container in a designated hazardous waste storage area.^[7]
 - Keep the container closed except when adding waste.^[7]^[8]
 - Use secondary containment to capture any potential spills or leaks.^[7] The secondary container should be chemically compatible and able to hold 110% of the volume of the primary container.^[7]

- Segregate from incompatible materials such as strong oxidizing agents.[4][9]
- Disposal Request:
 - Do not dispose of **10-undecenyl acetate** down the drain or in regular trash.[5]
 - Contact your institution's Environmental Health and Safety (EHS) office to arrange for pickup and disposal.[5][10]
 - Submit a completed hazardous waste information form as required by your institution.[5]

Spill Cleanup Protocol

In the event of a spill, follow these procedures:

- Evacuate and Ventilate: Evacuate unnecessary personnel and ensure the area is well-ventilated.[9][11]
- Control Ignition Sources: Eliminate all ignition sources such as sparks or flames.[9][12]
- Absorb Spill: Use an inert absorbent material like sand or earth to soak up the spill.[11][12]
- Collect Waste: Carefully collect the absorbent material and any contaminated soil into the designated hazardous waste container.[13]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the spill to your EHS department.

Disposal of Empty Containers

Empty containers that held **10-undecenyl acetate** must be properly managed:

- Triple-Rinse: Triple-rinse the container with a suitable solvent that can remove the chemical residue.[8][10]
- Collect Rinsate: The rinsate must be collected and disposed of as hazardous waste.[8][10]

- Container Disposal: After triple-rinsing and allowing it to air dry, the container may be disposed of in the regular trash, provided the label has been defaced.[8][10]

Logical Flow for Disposal Decision Making

Caption: Decision workflow for the proper disposal of **10-undecenyl acetate**.

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References

1. 10-Undecen-1-yl acetate | C13H24O2 | CID 61035 - PubChem [pubchem.ncbi.nlm.nih.gov]
2. 10-undecen-1-yl acetate, 112-19-6 [thegoodscentscompany.com]
3. 10-UNDECEN-1-YL ACETATE CAS#: 112-19-6 [m.chemicalbook.com]
4. chemicalbull.com [chemicalbull.com]
5. How to Dispose of Chemical Waste | Environmental Health and Safety | Case Western Reserve University [case.edu]
6. pfw.edu [pfw.edu]
7. How to Store and Dispose of Hazardous Chemical Waste [blink.ucsd.edu]
8. campusafety.lehigh.edu [campusafety.lehigh.edu]
9. cdn.chemservice.com [cdn.chemservice.com]
10. vumc.org [vumc.org]
11. meridianbioscience.com [meridianbioscience.com]
12. vigon.com [vigon.com]
13. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Navigating the Safe Disposal of 10-Undecenyl Acetate: A Comprehensive Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091539#10-undecenyl-acetate-proper-disposal-procedures]

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